

Application Note: Transition-Metal-Free Primary Amination of Arylboronic Acids

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| Compound of Interest | | |
|----------------------|-------------------------------|-----------|
| Compound Name: | Hydroxylamine-O-sulfonic acid | |
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Introduction

The synthesis of primary anilines is a cornerstone of modern organic chemistry, with applications ranging from pharmaceuticals to materials science. While numerous methods exist, the direct conversion of arylboronic acids to anilines offers a valuable route due to the wide availability and stability of the boronic acid starting materials. This application note details a robust, transition-metal-free protocol for the primary amination of arylboronic acids and their derivatives using **hydroxylamine-O-sulfonic acid** (HSA) as an inexpensive and common source of electrophilic nitrogen.[1][2]

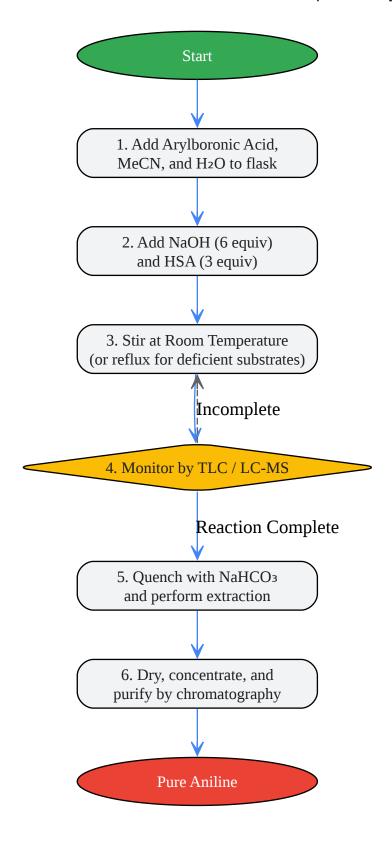
This method is distinguished by its operational simplicity, proceeding under basic aqueous conditions at room temperature for many substrates, and its avoidance of transition-metal catalysts, which can be costly and require removal from the final product.[2][3] The reaction tolerates a broad range of functional groups and can be applied to sterically hindered substrates.[2]

Principle and Mechanism

The reaction proceeds via a proposed mechanism involving the base-mediated activation of **hydroxylamine-O-sulfonic acid**.[2] Density Functional Theory (DFT) studies suggest that the reaction is initiated by the formation of an ate-complex between the arylboronic acid and hydroxide. This is followed by coordination of the activated aminating agent to the boron center, which then facilitates a 1,2-aryl migration from the boron to the nitrogen atom, ultimately



releasing the aniline product after hydrolysis. This base-mediated activation of HSA is considered critical for the success of the reaction at ambient temperatures.[2]



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- To cite this document: BenchChem. [Application Note: Transition-Metal-Free Primary Amination of Arylboronic Acids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043249#amination-of-arylboronic-acids-with-hydroxylamine-o-sulfonic-acid]

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